

Personal protective equipment for handling 2-Undecenal

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Compound of Interest

Compound Name: 2-Undecenal

Cat. No.: B3422175

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Essential Safety and Handling Guide for 2-Undecenal

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **2-Undecenal**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Quantitative Safety Data

A summary of key quantitative data for **2-Undecenal** is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O	[1]
Molecular Weight	168.28 g/mol	[1]
Appearance	Colorless to very pale straw-colored liquid	[1][2]
Boiling Point	115°C at 10 mmHg	[2][3]
Flash Point	104°C / 219.2°F	[4]
Density	0.849 g/mL at 25°C	[3]
GHS Hazard Statements	H315: Causes skin irritation. H411: Toxic to aquatic life with long lasting effects.	[1][2][5]

Personal Protective Equipment (PPE) Requirements

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table outlines the minimum PPE requirements for handling **2-Undecenal**.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.	[2][4][5]
Hand Protection	Chemical-impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN 374. Gloves must be inspected prior to use.	[2]
Skin and Body Protection	Fire/flame resistant and impervious clothing, such as a lab coat. Ensure skin is not exposed.	[2][5]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. Handle in a well-ventilated area or under a fume hood.	[5][6]

Standard Operating Procedure (SOP) for Handling 2-Undecenal

This section details the procedural, step-by-step guidance for the safe handling of **2-Undecenal** in a laboratory setting.

Engineering Controls

- Work in a well-ventilated area.[2][6]
- Use a fume hood for procedures that may generate vapors or aerosols.
- Ensure that an eyewash station and safety shower are readily accessible.[4]

Handling Protocol

- Pre-Handling Check: Before handling, inspect all PPE for integrity. Ensure you are familiar with the location and operation of all safety equipment.
- Dispensing: When dispensing, avoid splashing. Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Avoiding Contact: Avoid all direct contact with skin and eyes.[\[2\]](#) Do not inhale mist, gas, or vapors.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#) Contaminated clothing should be removed and washed before reuse.[\[2\]](#)[\[5\]](#)

Storage Plan

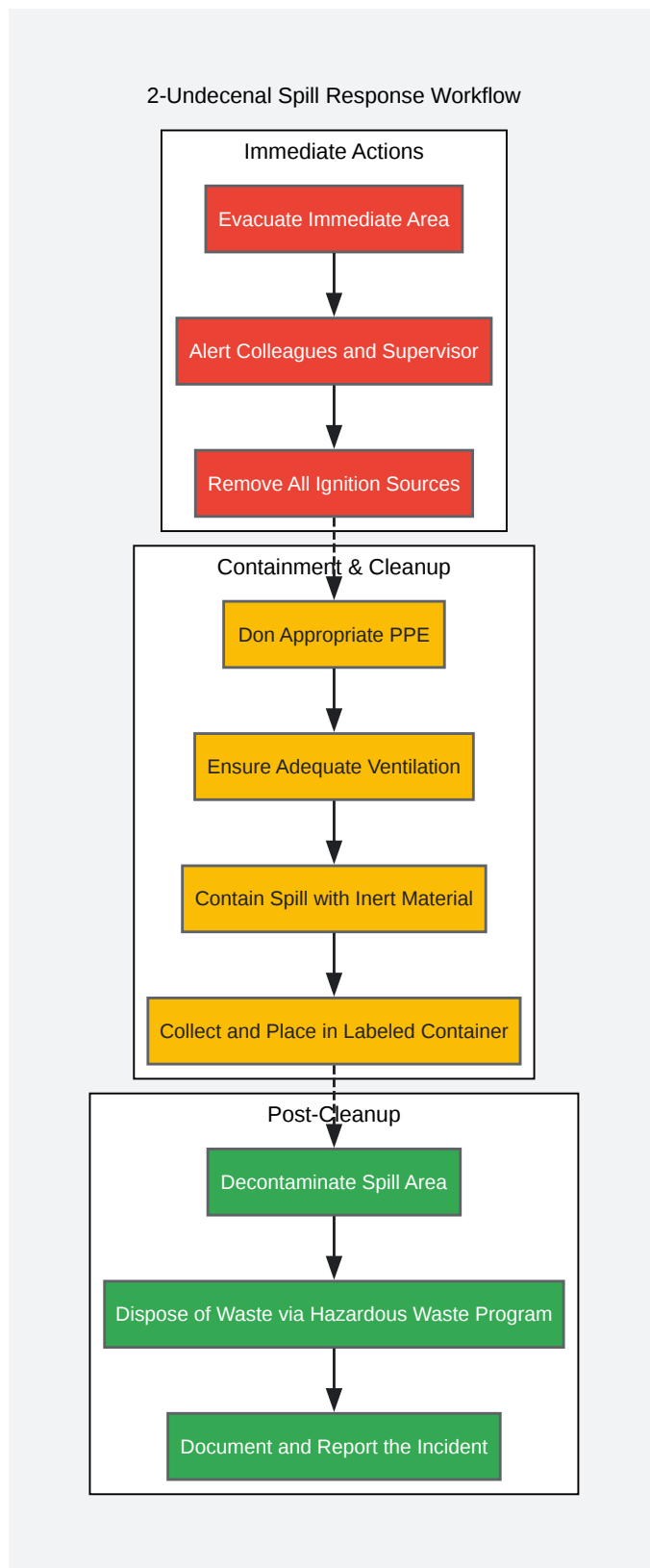
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Keep away from incompatible materials, such as strong oxidizing agents, bases, and strong reducing agents.[\[2\]](#)[\[7\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[2\]](#)

First Aid Measures

- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- In case of eye contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[\[2\]](#)[\[5\]](#)

Spill Response Protocol

In the event of a **2-Undecenal** spill, follow the steps outlined in the workflow below.



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Caption: Workflow for handling a **2-Undecenal** spill.

Waste Disposal Protocol

Proper disposal of **2-Undecenal** and its containers is crucial to prevent environmental contamination.

- **Waste Identification:** All materials contaminated with **2-Undecenal**, including the chemical itself, used containers, and spill cleanup materials, should be treated as hazardous waste.
- **Containment:** Collect all **2-Undecenal** waste in a suitable, closed, and clearly labeled container.[2] The label should indicate "Hazardous Waste" and the chemical name.
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[2]
- **Contaminated Packaging:** Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[2] Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill or by controlled incineration for combustible materials.[2]

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